

(6-Methylpyrimidin-4-yl)methanol chemical properties and structure

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Compound of Interest

Compound Name: (6-Methylpyrimidin-4-yl)methanol

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An In-Depth Technical Guide to **(6-Methylpyrimidin-4-yl)methanol**: A Versatile Scaffold for Modern Drug Discovery

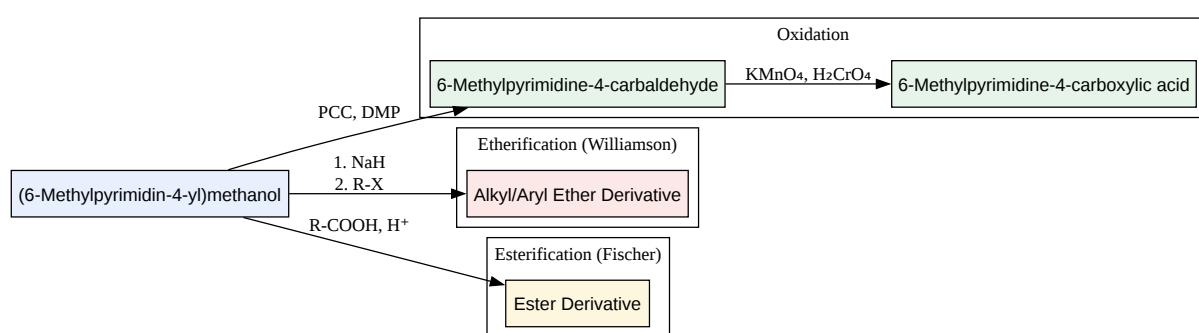
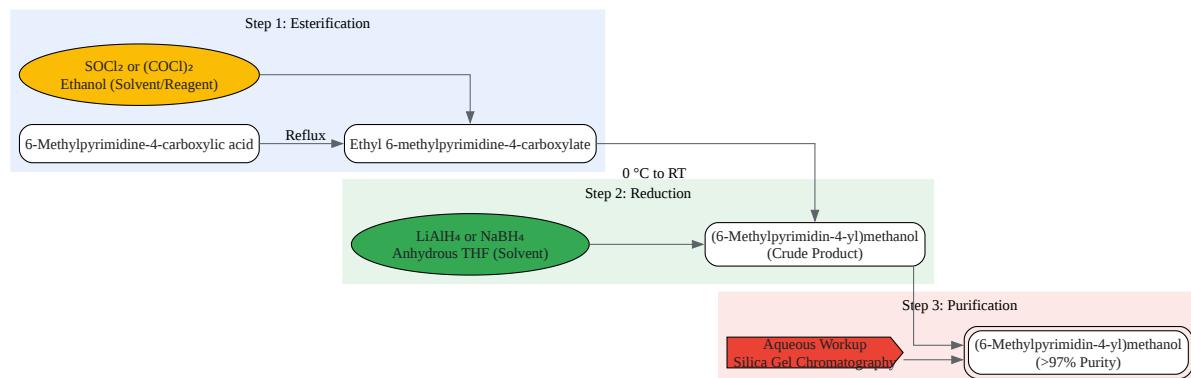
Introduction: The Pyrimidine Core in Medicinal Chemistry

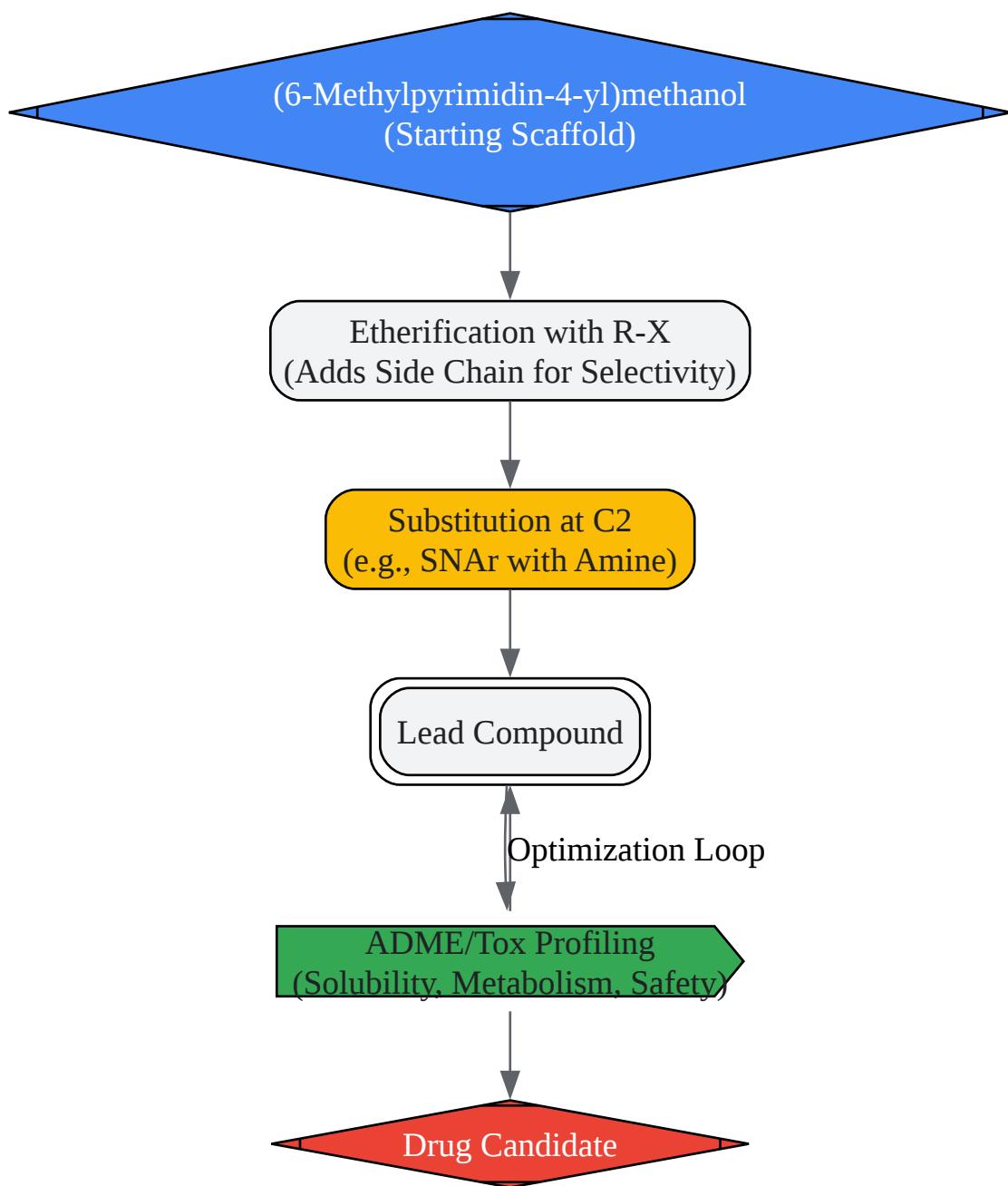
The pyrimidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous biologically active compounds and approved pharmaceuticals.^{[1][2]} As a fundamental component of nucleobases like cytosine, thymine, and uracil, its role in biological processes is profound.^[1] This inherent biocompatibility and versatile chemical nature have made pyrimidine derivatives a focal point for the development of therapeutics across a wide spectrum of diseases, including oncology, infectious diseases, and inflammatory conditions.^[3] Their planar structure and the presence of nitrogen atoms, which can act as hydrogen bond acceptors, allow for potent and selective interactions with various biological targets, particularly protein kinases.^{[3][4]}

This guide provides a comprehensive technical overview of **(6-Methylpyrimidin-4-yl)methanol**, a key heterocyclic building block. We will delve into its chemical structure, physicochemical properties, spectroscopic signature, synthesis, and reactivity. As a Senior Application Scientist, the goal is not merely to present data but to provide context, explaining the causal relationships behind its synthetic utility and strategic application in the rational design of next-generation therapeutics.

Chemical Structure and Physicochemical Properties

(6-Methylpyrimidin-4-yl)methanol, identified by CAS Number 74502-82-2, is an aromatic heterocyclic compound. Its structure consists of a pyrimidine ring substituted with a methyl group at the 6-position and a hydroxymethyl group at the 4-position.





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